Technical Application Note: High-Purity Synthesis of 1-Acetyl-5-nitroindolin-2-one

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Compound of Interest

Compound Name:	*1-Acetyl-5-nitroindolin-2-one*
CAS No.:	*114985-63-6*
Cat. No.:	*B168530*

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Executive Summary

1-Acetyl-5-nitroindolin-2-one is a critical pharmacophore intermediate used in the development of kinase inhibitors (e.g., derivatives of Sunitinib), antibacterial agents, and Schiff base ligands. Its synthesis requires precise regiochemical control to ensure nitration occurs exclusively at the C5 position, followed by N-acetylation of the lactam nitrogen.

This protocol details a robust two-step synthetic route starting from commercially available indolin-2-one (oxindole). This route is preferred over direct nitration of 1-acetylindolin-2-one to avoid deacetylation during the harsh acidic nitration phase. The procedure emphasizes temperature control to prevent polynitration and oxidative ring opening.

Key Chemical Properties

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Property	Specification
Molecular Formula	
Molecular Weight	220.18 g/mol
Appearance	Pale yellow to tan crystalline solid
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Water
Melting Point	168–172 °C (Literature range varies by purity)

Reaction Pathway & Logic

The synthesis follows an Electrophilic Aromatic Substitution (

) followed by Nucleophilic Acyl Substitution.

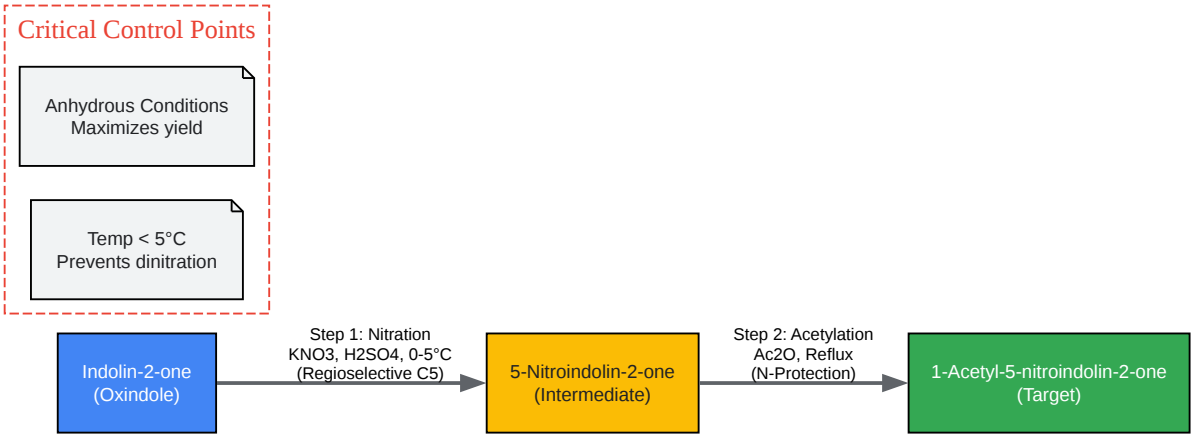

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Figure 1: Two-step synthesis pathway illustrating the conversion of Indolin-2-one to the target 5-nitro-N-acetyl derivative.

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Experimental Protocols

Step 1: Synthesis of 5-Nitroindolin-2-one

Objective: Introduce a nitro group at the C5 position via electrophilic aromatic substitution.
Mechanism: The amide group of the oxindole activates the benzene ring. The C5 position (para to the amino group) is sterically favored and electronically activated relative to C7.

Materials

- Indolin-2-one (Oxindole): 5.0 g (37.5 mmol)
- Potassium Nitrate (

  ): 3.8 g (37.6 mmol)
- Sulfuric Acid (

  ), conc.: 40 mL
- Ice/Water bath

Procedure

- Preparation: Place 40 mL of concentrated

  in a 250 mL round-bottom flask (RBF). Cool the flask in an ice-salt bath to 0 °C.
- Dissolution: Slowly add 5.0 g of Indolin-2-one to the acid with stirring. Ensure the internal temperature does not exceed 5 °C. The solution may turn dark; this is normal.
- Nitration: Prepare a solution (or fine suspension) of

  (3.8 g) in minimal

  (or add solid

  in very small portions). Add this to the reaction mixture dropwise over 30 minutes.
  - Critical Control:Do not allow temperature to rise above 5 °C. Higher temperatures promote dinitration at C7 or oxidation of the pyrrolidone ring.

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- Reaction: Stir at 0–5 °C for 1 hour. Monitor by TLC (Ethyl Acetate:Hexane 1:1).
- Quenching: Pour the reaction mixture slowly onto 200 g of crushed ice with vigorous stirring. The product will precipitate as a yellow solid.
- Isolation: Filter the solid using a Büchner funnel. Wash the cake copiously with cold water until the filtrate is neutral (pH ~7).
- Drying: Dry the solid in a vacuum oven at 50 °C for 6 hours.
  - Expected Yield: 70–80% (approx. 4.5–5.2 g).[1]
  - Appearance: Yellow powder.

Step 2: Synthesis of 1-Acetyl-5-nitroindolin-2-one

Objective: Acetylate the lactam nitrogen to protect it and increase lipophilicity. Mechanism: Nucleophilic attack of the lactam nitrogen on the carbonyl carbon of acetic anhydride.

Materials

- 5-Nitroindolin-2-one (from Step 1): 2.0 g (11.2 mmol)
- Acetic Anhydride (

  ): 20 mL (Excess)
- Sodium Acetate (anhydrous): 0.1 g (Catalyst - optional but recommended)

Procedure

- Setup: In a 100 mL RBF equipped with a magnetic stir bar and a reflux condenser, combine 2.0 g of 5-Nitroindolin-2-one and 20 mL of acetic anhydride.
- Reaction: Heat the mixture to reflux (approx. 140 °C) for 3–4 hours. The suspension should clear as the starting material reacts and dissolves.
- Monitoring: Check completion by TLC. The product will be less polar (higher

) than the starting material.

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- Work-up:
  - Method A (Precipitation): Cool the mixture to room temperature. Pour into 100 mL of ice water. Stir for 30 minutes to hydrolyze excess acetic anhydride. The product precipitates. [2][3][4][5]
  - Method B (Crystallization - Preferred for Purity): Cool the mixture in an ice bath. The product may crystallize directly from the anhydride. If not, concentrate the solvent by 50% on a rotary evaporator and then cool.
- Purification: Filter the crude solid. Recrystallize from Ethanol or an Ethanol/Acetic Acid mixture.
- Drying: Dry under high vacuum.

Process Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Dark/Black Reaction Mixture (Step 1)	Temperature spike >10°C causing oxidation.	Ensure efficient cooling; add nitrating agent slower.
Low Yield (Step 1)	Product soluble in acidic water; incomplete precipitation.	Neutralize the filtrate slightly with to precipitate remaining product (caution: foaming).
Incomplete Acetylation (Step 2)	Moisture in reagents; insufficient heat.	Use freshly distilled acetic anhydride; ensure reflux is vigorous.
Gummy Product (Step 2)	Presence of acetic acid/impurities.[2][6][7][3][8]	Recrystallize from hot ethanol. Scratch glass to induce nucleation.

Analytical Validation

To confirm the identity of **1-Acetyl-5-nitroindolin-2-one**, compare spectral data against the following standards.

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Nuclear Magnetic Resonance (-NMR)

Solvent: DMSO-

, 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment
2.62	Singlet	3H	Acetyl
3.85	Singlet	2H	Indoline (C3)
8.15	Doublet (Hz)	1H	Aromatic C7-H (Ortho to)
8.25	Doublet of Doublets	1H	Aromatic C6-H
8.45	Singlet (Broad)	1H	Aromatic C4-H

Note: The acetyl group at position 1 causes a significant downfield shift of the adjacent protons compared to the non-acetylated precursor.

Infrared Spectroscopy (IR)[3]

- Carbonyl (, Amide): Strong band at 1710–1740 (Acetyl) and 1780 (Lactam ring stretch).
- Nitro ( ): Distinct asymmetric stretch at ~1520 and symmetric stretch at ~1340

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